

Physical and chemical properties of 2-Bromohexanal

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Compound of Interest

Compound Name: 2-Bromohexanal

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2-Bromohexanal: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **2-Bromohexanal**, a versatile aliphatic aldehyde of interest in organic synthesis. This document details its structural characteristics, physicochemical properties, reactivity, and provides illustrative experimental workflows.

Core Properties of 2-Bromohexanal

2-Bromohexanal, with the molecular formula $C_6H_{11}BrO$, is characterized by a six-carbon chain with a bromine atom at the alpha position relative to the aldehyde functional group.^[1] This structure imparts a unique reactivity to the molecule, making it a valuable intermediate in various synthetic pathways.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-Bromohexanal** is presented in the table below. These properties have been compiled from various sources, including computed data and experimental values where available.

Property	Value	Source
Molecular Formula	C ₆ H ₁₁ BrO	[2][3]
Molecular Weight	179.05 g/mol	[2][3]
CAS Number	24764-98-5	[2][3]
IUPAC Name	2-bromohexanal	[2]
Synonyms	alpha-Bromohexanal, Hexanal, 2-bromo-	[2][3]
Boiling Point	63 °C @ 12 Torr	[3]
Density	1.292 g/cm ³ @ 21 °C	[3]
Melting Point	Not available	[4]
XLogP3-AA	2.3	[2]
Topological Polar Surface Area	17.1 Å ²	[2]
InChI Key	LAPBZVLPMTWRCZ-UHFFFAOYSA-N	[2]
SMILES	CCCCC(C=O)Br	[2]

Spectral Data

Spectroscopic analysis is crucial for the identification and characterization of **2-Bromohexanal**. While a comprehensive public database of its spectra is not readily available, typical spectral features can be predicted based on its structure.

- **Mass Spectrometry (MS):** A Gas Chromatography-Mass Spectrometry (GC-MS) spectrum is available in the PubChem database, which can be used for identification purposes.[2] The mass spectrum of the related compound, cis-2-bromocyclohexanol, is also available for comparison.[5]
- **Infrared (IR) Spectroscopy:** The IR spectrum of **2-Bromohexanal** is expected to show a strong characteristic absorption band for the carbonyl (C=O) stretch of the aldehyde group, typically in the region of 1720-1740 cm⁻¹. Another key feature would be the C-Br stretching

vibration, which usually appears in the fingerprint region. The IR spectrum of the related compound 2-bromohexane is available and shows C-H stretching and bending vibrations.[6]
[7]

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The proton NMR spectrum would be expected to show a downfield signal for the aldehydic proton (-CHO) around δ 9-10 ppm. The proton on the alpha-carbon, adjacent to both the bromine and the carbonyl group, would also be shifted downfield.
 - ^{13}C NMR: The carbon NMR spectrum would feature a characteristic signal for the carbonyl carbon of the aldehyde at a significant downfield shift (typically δ 190-200 ppm).

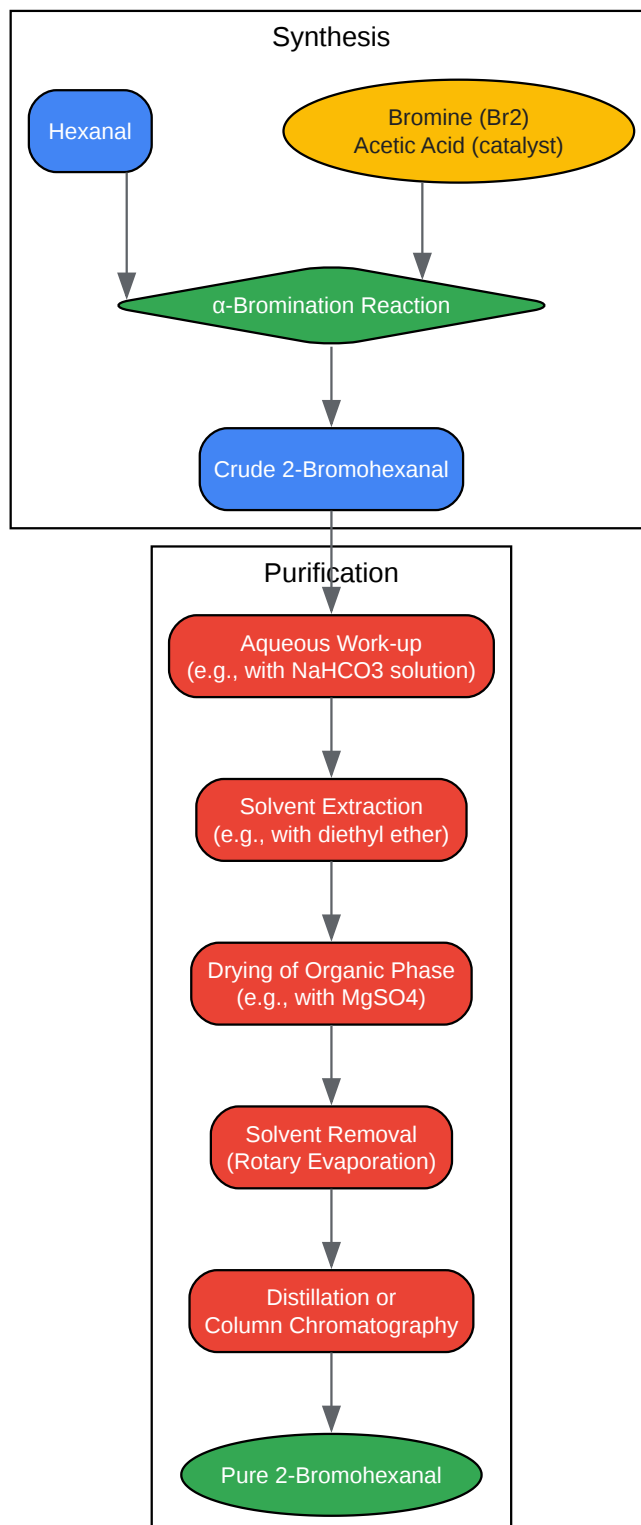
Synthesis and Reactivity

Synthesis of 2-Bromohexanal

A common method for the synthesis of α -bromo aldehydes is the acid-catalyzed halogenation of the parent aldehyde.[8] This reaction proceeds through an enol intermediate.

Below is a generalized experimental workflow for the synthesis of **2-Bromohexanal**.

Synthesis and Purification of 2-Bromohexanal



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Caption: A generalized workflow for the synthesis and purification of **2-Bromohexanal**.

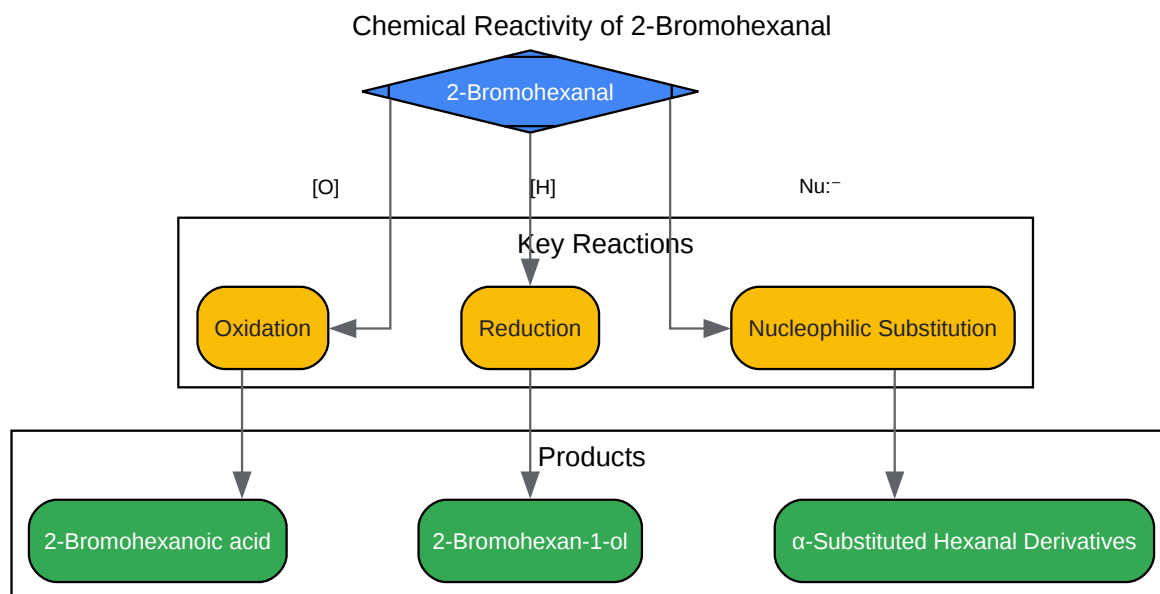
Experimental Protocol: α -Bromination of Hexanal (General Procedure)

This protocol is adapted from general procedures for the α -bromination of aldehydes.[8][9]

- **Reaction Setup:** In a well-ventilated fume hood, a solution of hexanal in a suitable solvent (e.g., acetic acid or diethyl ether) is prepared in a round-bottom flask equipped with a magnetic stirrer and a dropping funnel. The flask is cooled in an ice bath.
- **Addition of Bromine:** A solution of bromine in the same solvent is added dropwise to the stirred solution of hexanal. The temperature should be maintained at 0-5 °C during the addition.
- **Reaction Monitoring:** The reaction progress is monitored by thin-layer chromatography (TLC) or gas chromatography (GC) until the starting material is consumed.
- **Quenching:** The reaction is carefully quenched by the addition of a saturated aqueous solution of sodium bicarbonate or sodium thiosulfate to neutralize the acid and consume any unreacted bromine.
- **Extraction:** The product is extracted with an organic solvent such as diethyl ether or dichloromethane. The organic layers are combined.
- **Washing and Drying:** The combined organic extracts are washed with brine, dried over an anhydrous drying agent (e.g., magnesium sulfate), and filtered.
- **Purification:** The solvent is removed under reduced pressure using a rotary evaporator. The crude **2-Bromohexanal** can be further purified by vacuum distillation or column chromatography on silica gel.

Chemical Reactivity

The presence of both an aldehyde group and a bromine atom at the alpha-position makes **2-Bromohexanal** a reactive and versatile synthetic intermediate.[1] The aldehyde group can undergo nucleophilic addition, while the bromine atom can be displaced in nucleophilic substitution reactions.



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Caption: Key chemical transformations of **2-Bromohexanal**.

- Oxidation: The aldehyde group can be oxidized to a carboxylic acid, yielding 2-bromohexanoic acid, using common oxidizing agents.[1]
- Reduction: The aldehyde can be reduced to a primary alcohol, forming 2-bromohexan-1-ol, with reducing agents like sodium borohydride.[1]
- Nucleophilic Substitution: The bromine atom at the α -position is susceptible to nucleophilic substitution, allowing for the introduction of various functional groups.[1] α -Halogenated carbonyl compounds are effective electrophiles for S_N2 reactions.

Handling and Storage

Given the reactivity of α -bromo aldehydes, **2-Bromohexanal** should be handled with care in a well-ventilated fume hood. It is likely to be a lachrymator and irritant. For storage, it is recommended to keep it in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen) and at a low temperature (refrigerated) to minimize decomposition.[10] It should be stored away from moisture, strong bases, and oxidizing agents.

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